

Technical Guide: Physicochemical Properties of Propyl Chloroacetate

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Compound of Interest

Compound Name: *Propyl chloroacetate*

CAS No.: 5396-24-7

Cat. No.: B1294312

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **propyl chloroacetate**, specifically its boiling point and density. The information herein is intended to support laboratory research and development activities where this compound is utilized.

Core Physicochemical Data

The fundamental physical constants of **propyl chloroacetate** are summarized below. These values are critical for a variety of applications, from reaction condition planning to process scale-up.

Property	Value	Units	Notes
Boiling Point	164	°C	At 760 mmHg[1]
~181.12	°C	Rough estimate[2]	
Density	1.084	g/cm ³	[1]
1.1040	g/cm ³	[2]	

Experimental Protocols

Accurate determination of the boiling point and density is fundamental to verifying the purity and identity of a substance. The following sections detail standard laboratory protocols for these measurements.

Determination of Boiling Point (Capillary Method)

This method is suitable for small sample volumes and provides a sharp, accurate boiling point.

Apparatus:

- Thiele tube or oil bath setup
- Thermometer (-10 to 200 °C range)
- Capillary tubes (sealed at one end)
- Small test tube
- Heat-resistant oil (e.g., paraffin oil)
- Heating source (e.g., Bunsen burner or hot plate)
- Stand and clamps

Procedure:

- Sample Preparation: A small amount (2-3 mL) of **propyl chloroacetate** is placed into the small test tube.[3]

- **Apparatus Assembly:** The test tube is securely attached to the thermometer using a rubber band or thread. The thermometer bulb should be level with the bottom of the test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted (open end down) and placed into the liquid within the test tube.[3]
- **Heating:** The entire assembly is immersed in an oil bath (e.g., a Thiele tube) ensuring the sample is below the oil level. The bath is then heated gently and stirred continuously to ensure uniform temperature distribution.[3][4]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This occurs as the vapor pressure of the sample overcomes the atmospheric pressure.[3][5]
- **Boiling Point Determination:** Heating is discontinued once a rapid and continuous stream of bubbles is observed. As the apparatus cools, the bubbling will slow and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[5]

Determination of Density (Pycnometer or Graduated Cylinder Method)

This protocol outlines the determination of a liquid's density by accurately measuring its mass and volume.

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder (e.g., 25 mL or 50 mL) or a pycnometer (for higher accuracy)
- Thermometer
- Beakers

Procedure:

- Measure Mass of Empty Container: The mass of a clean, dry graduated cylinder or pycnometer is measured and recorded.[1][2][6]
- Add Liquid Sample: A known volume of **propyl chloroacetate** (e.g., 20 mL) is carefully added to the graduated cylinder. The volume should be read from the bottom of the meniscus at eye level to avoid parallax error.[1][2]
- Measure Mass of Filled Container: The mass of the graduated cylinder containing the **propyl chloroacetate** is measured and recorded.[1][2]
- Record Temperature: The temperature of the **propyl chloroacetate** is measured and recorded, as density is temperature-dependent.[2]
- Calculate Density: The density (ρ) is calculated using the formula: $\rho = (\text{mass of liquid}) / (\text{volume of liquid})$ where the mass of the liquid is the difference between the mass of the filled and empty container.[1][7]
- Repeat for Accuracy: The measurement should be repeated multiple times, and the average value calculated to ensure precision.[1][6]

Workflow Visualization

The logical flow of experimentally determining the key physical properties of **propyl chloroacetate** is depicted in the following diagram.

Caption: Experimental workflow for determining the boiling point and density of a liquid sample.

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